

musk ketone IC50 variability between cell lines

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Musk ketone

CAS No.: 81-14-1

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Musk Ketone IC50 Values Across Cell Lines

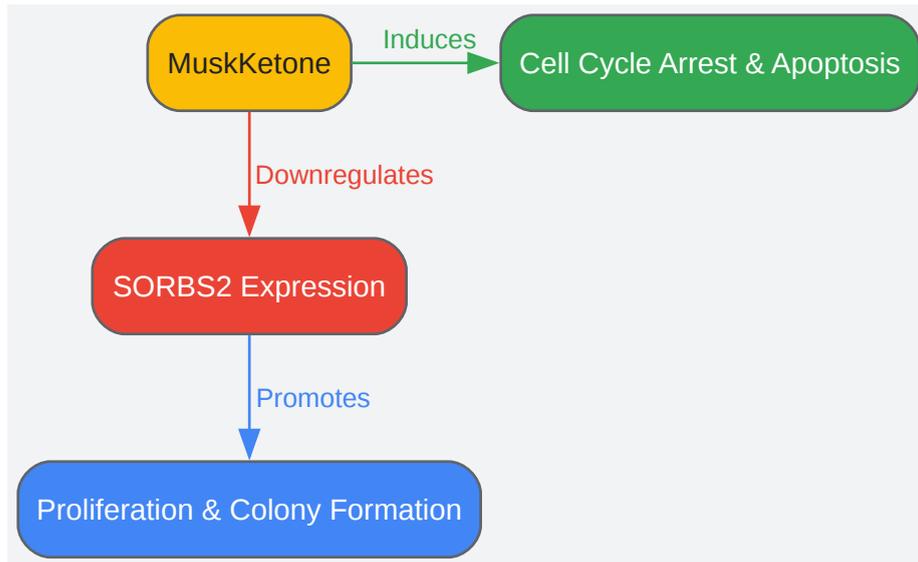
The table below compiles the half-maximal inhibitory concentration (IC50) values of **musk ketone** from specific studies.

Cell Line	Cancer Type	IC50 Value (μM)	Experimental Context	Citation
AGS	Gastric Cancer	4.2	Treatment for 48 hours [1] [2] [3]	
HGC-27	Gastric Cancer	10.06	Treatment for 48 hours [1] [2] [3]	
22 other lines	Various Cancers (e.g., Lung, Breast)	Exerted "antiproliferative effects"	Specific IC50 values not listed; study confirmed broad anticancer activity [4]	

This data clearly demonstrates that **musk ketone**'s potency can differ significantly even between cell lines of the same cancer type, as seen with the AGS and HGC-27 gastric cancer cells.

Proposed Mechanism of Action in Gastric Cancer

Based on the 2021 study in *Molecular Medicine Reports*, the anticancer effect of **musk ketone** in gastric cancer cells is linked to the downregulation of a specific gene, SORBS2. The proposed mechanism is summarized in the diagram below.



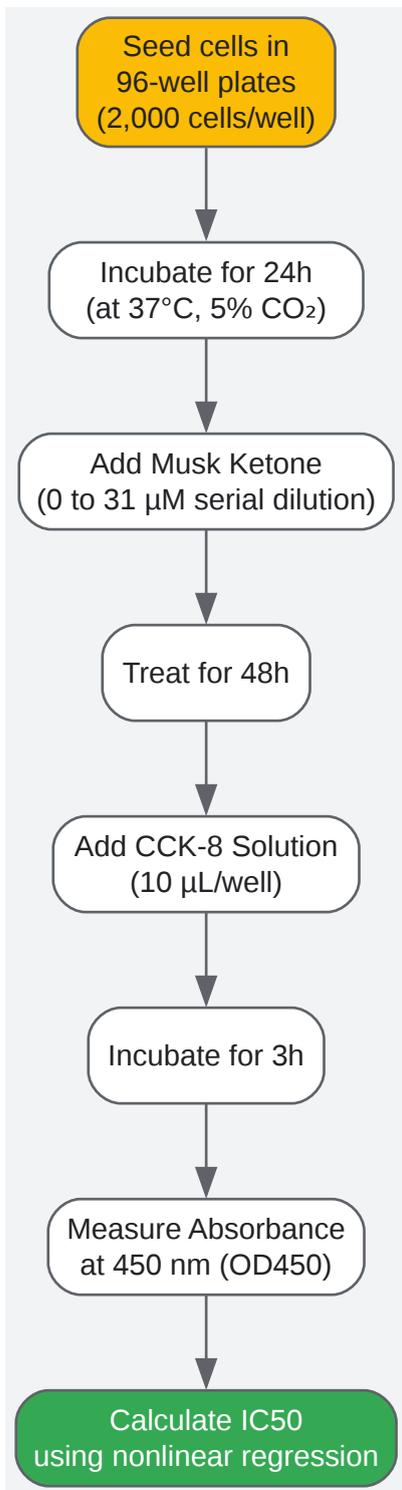
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Key experimental evidence supporting this mechanism [1]:

- **Gene Expression Analysis:** Microarray data showed **musk ketone** treatment led to the downregulation of various genes, including SORBS2.
- **Validation:** RT-qPCR and Western blotting confirmed that **musk ketone** represses both mRNA and protein expression levels of SORBS2.
- **Functional Tests:** Knockdown of SORBS2 (using siRNA) alone inhibited proliferation and colony formation in HGC-27 cells. Furthermore, when SORBS2 was silenced, the antiproliferative effects of **musk ketone** were decreased.

Experimental Protocol for IC50 Determination

The following workflow outlines the key steps for determining the IC50 of **musk ketone** in cancer cell lines, based on the methodologies described in the research [1] [3].



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Detailed Methodology [1] [3]:

- **Cell Culture:** Human gastric cancer cells (e.g., AGS, HGC-27) are cultured in Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin.

Cells are maintained at 37°C in a humidified atmosphere with 5% CO₂.

- **Cell Seeding:** 2,000 cells are seeded in each well of a 96-well plate in triplicate and allowed to adhere for 24 hours.
- **Compound Treatment: Musk ketone** (purity ≥98%) is dissolved and serially diluted. The culture medium is replaced with fresh medium containing the compound at concentrations ranging from 0.0031 to 31 μM. A vehicle control (0 μM) is included.
- **Viability Assay:** After 48 hours of treatment, the medium is removed and replaced with 100 μL of fresh medium plus 10 μL of CCK-8 solution. The plate is incubated for 3 hours at 37°C.
- **Data Analysis:** The absorbance (OD450) of each well is measured. Cell viability is calculated as a percentage of the vehicle control. The IC₅₀ value is determined using software like GraphPad Prism, fitting the dose-response data with a nonlinear regression model.

Frequently Asked Questions

- **Q1: Why might the IC₅₀ of musk ketone vary between different cell lines?**
 - **A:** Variability can be due to intrinsic genetic differences, mutation profiles, and expression levels of molecular targets like SORBS2 between cell lines. For instance, the difference between AGS and HGC-27 gastric cancer cells suggests they may have differing dependencies on pathways that **musk ketone** disrupts [1].
- **Q2: My IC₅₀ values are inconsistent across experimental replicates. What could be the cause?**
 - **A:** Key factors to check include:
 - **Cell Passage Number:** Using cells at high passage numbers can lead to genetic drift and altered drug response. Use low-passage, consistently sourced cells.
 - **Compound Handling:** Ensure **musk ketone** is properly dissolved, stored, and protected from light to maintain stability. Always prepare fresh serial dilutions for consistency.
 - **Assay Conditions:** Strictly control cell seeding density, treatment duration, and incubation times with the CCK-8 reagent. Even minor deviations can significantly impact OD450 readings and the final IC₅₀ calculation.
- **Q3: Is musk ketone the same as muscone?**
 - **A:** No. While both are musk-related compounds, **musk ketone** is a synthetic nitromusk with a nitro-aromatic structure (CAS 81-14-1) [4] [5]. **Muscone** is a macrocyclic ketone, which can be natural or synthetic, and is the primary bioactive component of natural musk [6] [7]. They are distinct chemicals with different molecular structures and reported mechanisms of action in scientific studies.

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To cite this document: Smolecule. [musk ketone IC50 variability between cell lines]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b536467#musk-ketone-ic50-variability-between-cell-lines>]

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